

# Dicyclopentylethanedione: A Technical Overview of its Physical Properties

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## Compound of Interest

Compound Name: Dicyclopentylethanedione

Cat. No.: B15342902

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**Dicyclopentylethanedione**, also known as 1,2-dicyclopentylethane-1,2-dione, is a chemical compound with the molecular formula  $C_8H_{10}O_2$ .<sup>[1]</sup> This document provides a concise overview of its known physical properties. The information presented herein is compiled from available chemical databases.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **dicyclopentylethanedione** is presented in the table below. It is important to note that experimentally determined values for melting point and specific solubility in various solvents are not readily available in the public domain.

Property	Value	Source
Molecular Weight	138.166 g/mol	[1]
Boiling Point	211.9 °C at 760 mmHg	[1]
Density	1.286 g/cm <sup>3</sup>	[1]
Vapor Pressure	0.178 mmHg at 25°C	[1]
Flash Point	75.8 °C	[1]
CAS Number	15940-88-2	[1]

## Experimental Protocols

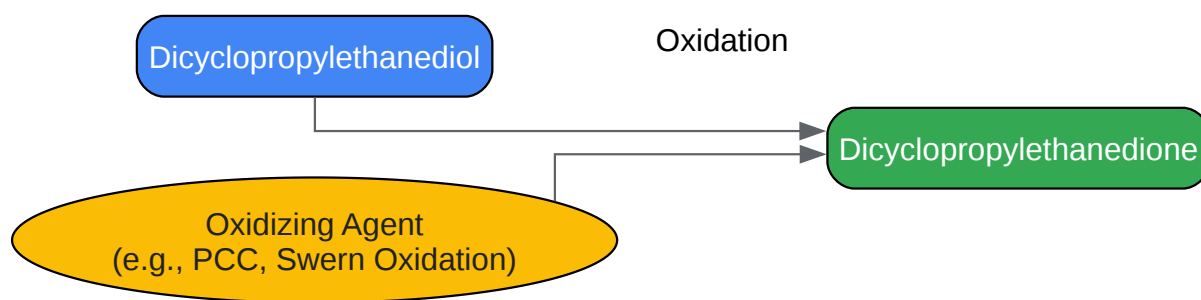
Detailed experimental protocols for the determination of the physical properties of **dicyclopropylethanedione** are not explicitly available in the reviewed literature. However, standard methodologies for determining these properties are well-established in the field of chemistry.

General Methodologies:

- **Melting Point:** The melting point of a solid compound is typically determined using a melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range over which the sample melts is recorded.
- **Boiling Point:** The boiling point is determined by heating the liquid in a distillation apparatus. The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point. For greater accuracy, this is often done under reduced pressure and extrapolated to atmospheric pressure.
- **Density:** The density of a liquid can be determined using a pycnometer or a hydrometer. These methods involve measuring the mass of a known volume of the substance.
- **Solubility:** To determine solubility, a measured amount of the solute (**dicyclopropylethanedione**) is added to a known volume of a solvent at a specific temperature. The mixture is agitated until saturation is reached, and the concentration of the dissolved solute is then measured, often by spectroscopic or gravimetric methods. This process is repeated for a range of common laboratory solvents.

## Synthesis Pathway

While detailed biological signaling pathways involving **dicyclopropylethanedione** are not documented in the available literature, a plausible synthetic route can be conceptualized based on standard organic chemistry principles. A potential synthesis could involve the oxidation of dicyclopropylethanol.



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Caption: Plausible synthesis of **dicyclopropylethanedione**.

It is important to emphasize that the biological activity and potential applications of **dicyclopropylethanedione** in drug development are not well-documented in publicly accessible scientific literature. Further research would be required to elucidate its pharmacological profile and potential signaling pathway interactions.

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## References

- 1. 1,2-dicyclopropylethane-1,2-dione | lookchem [lookchem.com]
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